Introduction: The Strategic Role of Ethyl (2R)-2-fluoropropanoate

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Compound of Interest

Compound Name:	*Ethyl (2R)-2-fluoropropanoate*
CAS No.:	*72959-94-5*
Cat. No.:	*B1336526*

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Ethyl (2R)-2-fluoropropanoate is a chiral fluorinated organic compound that has garnered significant interest as a versatile building block in modern chemical synthesis. Its structure, featuring a stereocenter directly attached to a fluorine atom and an ester functional group, makes it a valuable precursor for introducing the α-fluoroethyl motif into more complex molecules. In the fields of medicinal chemistry and agrochemical development, the strategic incorporation of fluorine can profoundly influence a molecule's biological activity by modulating its metabolic stability, lipophilicity, pKa, and binding affinity.[1] The enantiomerically pure (2R) form is particularly crucial for creating stereospecific interactions with biological targets, a cornerstone of rational drug design. This guide provides a comprehensive overview of its core physical and chemical properties, synthesis, reactivity, and handling, serving as a technical resource for professionals leveraging this key intermediate.

Core Physicochemical and Spectroscopic Identity

Understanding the fundamental properties of a reagent is paramount for its effective use in synthesis and process development. **Ethyl (2R)-2-fluoropropanoate** is a colorless liquid under ambient conditions.[2]

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Physical Properties

A summary of the key physical properties is presented below. It is important to note that some reported values in the literature show discrepancies, which may be attributed to variations in measurement conditions or the analysis of racemic versus enantiopure samples.

Property	Value	Source(s)
CAS Number	72959-94-5	[2][3]
Molecular Formula	$C_5H_9FO_2$	[3][4]
Molecular Weight	120.12 g/mol	[2][4]
Appearance	Colorless Liquid	[2]
Boiling Point	122.5-123 °C (at 760 mmHg)	[5]
93-94 °C (at 300 mmHg)	[2]	
Melting Point	-29 °C (racemic mixture)	[6]
Density	~1.0-1.15 g/mL at 25 °C	[5][6]
Refractive Index (n^{20}/D)	1.544	[6]
Flash Point	140 °F (~60 °C)	[6]

Spectroscopic Profile for Structural Verification

Spectroscopic analysis is essential for confirming the identity and purity of **Ethyl (2R)-2-fluoropropanoate**. The key features in NMR, IR, and MS are outlined below.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is highly characteristic. The methyl protons (CH_3-CHF) appear as a doublet of doublets due to coupling with both the adjacent proton and the fluorine atom. The methine proton (CH_3-CHF) appears as a doublet of quartets. The ethyl ester's methylene protons (-O-CH_2-CH_3) typically present as a quartet, while the terminal methyl protons (-O-CH_2-CH_3) appear as a triplet.[7]

- ^{13}C NMR Spectroscopy: The carbon spectrum is distinguished by the large one-bond carbon-fluorine coupling constant (^{1}JC-F) for the carbon atom bearing the fluorine, which is a

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definitive indicator of fluorination. The carbonyl carbon of the ester group will also be present at a characteristic downfield shift.[7][8]

- ^{19}F NMR Spectroscopy: The fluorine NMR spectrum provides unambiguous confirmation of the fluorine's presence and chemical environment. It is expected to show a single resonance, which will be a doublet of quartets due to coupling with the vicinal protons.[4][9]
- Infrared (IR) Spectroscopy: The IR spectrum is dominated by a strong absorption band around 1750 cm^{-1}, corresponding to the C=O stretching vibration of the ester functional group. A C-F stretching band is also expected, typically in the 1100-1000 cm^{-1} region.[7][8]
- Mass Spectrometry (MS): In mass spectrometry, the molecular ion peak (M^+) would be observed, and fragmentation patterns would likely include the loss of the ethoxy group (-OC_2H_5) or the ethyl group (-C_2H_5).[4]

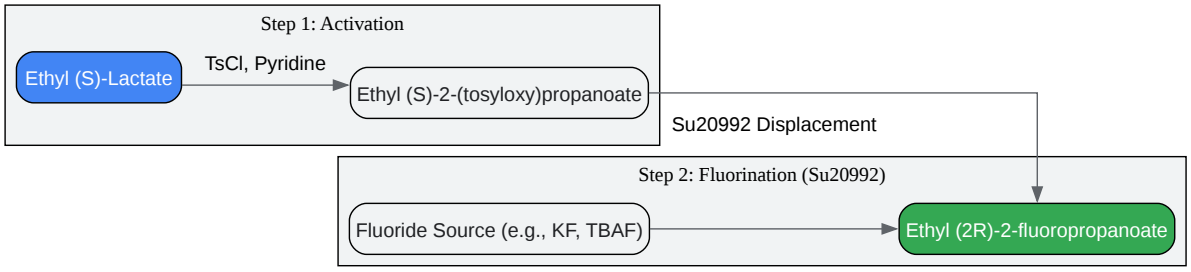
Synthesis and Enantiomeric Purity

The synthesis of enantiomerically pure **Ethyl (2R)-2-fluoropropanoate** is a critical step for its application in chiral drug development. Common strategies involve the fluorination of a readily available chiral precursor.

Synthetic Approach: Fluorination of Ethyl (S)-Lactate

A prevalent method involves the nucleophilic fluorination of an activated form of ethyl (S)-lactate. The hydroxyl group is first converted into a good leaving group, such as a sulfonate ester (e.g., tosylate or mesylate), which is then displaced by a fluoride source. This proceeds via an S_n2 reaction, which inverts the stereocenter, converting the (S)-lactate precursor into the (R)-fluoropropanoate product.

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Caption: Synthetic workflow from Ethyl (S)-Lactate to **Ethyl (2R)-2-fluoropropanoate**.

General Experimental Protocol: Fluorinative Displacement

This protocol is a representative example and should be optimized for specific laboratory conditions.

- Activation: Dissolve Ethyl (S)-lactate (1.0 eq) in a suitable aprotic solvent (e.g., dichloromethane) under an inert atmosphere (N_2 or Ar) and cool to 0 °C. Add a base such as pyridine or triethylamine (1.5 eq) followed by the dropwise addition of p-toluenesulfonyl chloride (1.2 eq).

- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Workup and Isolation: Upon completion, quench the reaction with water and extract the product with an organic solvent. Wash the organic layer with dilute acid (e.g., 1M HCl), saturated sodium bicarbonate solution, and brine. Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude tosylated intermediate.

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- Fluorination: Dissolve the crude intermediate in a polar aprotic solvent like DMF or acetonitrile. Add a fluoride source, such as spray-dried potassium fluoride (3.0 eq) and a phase-transfer catalyst (e.g., 18-crown-6, 0.1 eq).
- Heating and Monitoring: Heat the mixture (e.g., to 80-100 °C) and monitor for the consumption of the starting material.
- Final Purification: After cooling, dilute the reaction mixture with water and extract with an ether-based solvent. Wash the combined organic extracts, dry, and concentrate. Purify the final product by vacuum distillation to obtain pure **Ethyl (2R)-2-fluoropropanoate**.[10]

Analysis of Chiral Purity

Verifying the enantiomeric excess (ee) is crucial. This is typically achieved using:

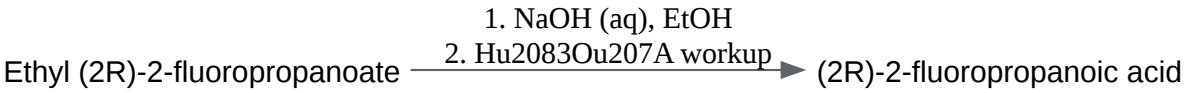
- Chiral Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC): Using a chiral stationary phase allows for the separation and quantification of the (R) and (S) enantiomers.
- Polarimetry: Measurement of the specific optical rotation can confirm the presence of the desired enantiomer, although this method does not provide a precise ee value without a known standard of the pure enantiomer.

Chemical Reactivity and Stability

The reactivity of **Ethyl (2R)-2-fluoropropanoate** is primarily dictated by the ester functional group and the influence of the α-fluorine substituent.

Hydrolysis

The ester can be readily hydrolyzed under either acidic or basic conditions to yield (2R)-2-fluoropropanoic acid, another important chiral building block. Base-mediated saponification is common and typically proceeds to completion.



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Caption: Base-catalyzed hydrolysis of **Ethyl (2R)-2-fluoropropanoate**.

Protocol: Saponification of the Ester[8]

- Dissolve **Ethyl (2R)-2-fluoropropanoate** (1.0 eq) in a mixture of ethanol and water.
- Add an aqueous solution of sodium hydroxide (1.5 eq) and stir the mixture at room temperature for 2-4 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- Acidify the reaction mixture to a pH of ~2 using cold 1M HCl.
- Extract the resulting carboxylic acid with a suitable organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield the product.

Reactivity at the α-Position

The presence of the highly electronegative fluorine atom significantly impacts the reactivity of the α-carbon and its attached proton.

- Acidity of α-Proton: The fluorine atom increases the acidity of the α-proton compared to its non-fluorinated analog, facilitating enolate formation. However, this is counterbalanced by the destabilizing effect of placing a partial negative charge on a carbon adjacent to the electronegative fluorine.
- Nucleophilic Substitution: While α-halo ketones and esters are generally reactive towards S_n2 displacement, the C-F bond is exceptionally strong.[11] Therefore, displacement of the fluoride is significantly more difficult than for its chloro, bromo, or iodo counterparts and requires harsh conditions or specialized reagents.

Safety and Handling

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Proper handling of **Ethyl (2R)-2-fluoropropanoate** is essential for laboratory safety. It is classified as a flammable liquid and can cause irritation.

- GHS Hazard Statements: H226 (Flammable liquid and vapor), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Pictograms: GHS02 (Flame), GHS07 (Exclamation Mark).[2]
- Handling: Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. Avoid breathing vapors. Keep away from heat, sparks, and open flames.[12]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Some suppliers recommend refrigerated storage (2-8 °C).[3]

Conclusion

Ethyl (2R)-2-fluoropropanoate is a high-value chiral building block with well-defined physical and chemical properties. Its utility in the stereoselective synthesis of complex molecules, particularly for pharmaceutical and agrochemical applications, is firmly established. A thorough understanding of its spectroscopic signature, synthetic pathways, and chemical reactivity, as detailed in this guide, is fundamental for its successful application in research and development.

References

- PubChem. Ethyl 2-Fluoropropionate. National Center for Biotechnology Information. [Link]
- Kim, H. et al. (2012). A New Method for Production of Chiral 2-Aryl-2-fluoropropanoic Acids Using an Effective Kinetic Resolution of Racemic 2-Aryl-2-fluoropropanoic Acids. Molecules, 17(6), 7356-7373. [Link]
- ChemSynthesis. ethyl 2-fluoropropanoate. [Link]
- MDPI. A New Method for Production of Chiral 2-Aryl-2-fluoropropanoic Acids Using an Effective Kinetic Resolution of Racemic 2-Aryl-2-fluoropropanoic Acids. [Link]

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- Sandford, G. (2017). Conformational preferences of α-fluoroketones may influence their reactivity. Beilstein Journal of Organic Chemistry, 13, 2866-2872. [Link]
- MDPI. A New Method for Production of Chiral 2-Aryl-2-fluoropropanoic Acids Using an Effective Kinetic Resolution of Racemic 2-Aryl-2-fluoropropanoic Acids. [Link]
- SpectraBase. METHYL 2-FLUOROPROPANOATE. [Link]
- Google Patents.
- Beilstein Journal of Organic Chemistry. Conformational preferences of α-fluoroketones may influence their reactivity. [Link]
- LookChem. Cas 146805-74-5,M**ethyl (2R)-2-fluoropropanoate**. [Link]
- Organic Syntheses. ENANTIOMERICALLY PURE ETHYL (R)- AND (S)- 2-FLUOROHEXANOATE BY ENZYME-CATALYZED KINETIC RESOLUTION. [Link]
- Denton, J. R., Sukumaran, D., & Davies, H. M. L. (2007). Enantioselective Synthesis of Trifluoromethyl-Substituted Cyclopropanes. Organic Letters, 9(14), 2625–2628. [Link]
- Chemistry LibreTexts. Reactivity of Alpha Hydrogens. [Link]

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Sources

- 1. Enantioselective Synthesis of Trifluoromethyl-Substituted Cyclopropanes [organic-chemistry.org]
- 2. Ethyl (2R)-2-fluoropropanoate | 72959-94-5 [sigmaaldrich.com]
- 3. chemscene.com [chemscene.com]
- 4. Ethyl 2-Fluoropropionate | C5H9FO2 | CID 265947 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 5. chemsynthesis.com [chemsynthesis.com]
- 6. Ethyl 2-fluoropropionate CAS#: 127306-59-6 [amp.chemicalbook.com]
- 7. A New Method for Production of Chiral 2-Aryl-2-fluoropropanoic Acids Using an Effective Kinetic Resolution of Racemic 2-Aryl-2-fluoropropanoic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. spectrabase.com [spectrabase.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. BJOC - Conformational preferences of α-fluoroketones may influence their reactivity [beilstein-journals.org]
- 12. chemicalbook.com [chemicalbook.com]

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